



Application Note: Determination of Glycerol Binding Capacity of BF-170 Resin

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Compound of Interest		
Compound Name:	BF-170	
Cat. No.:	B12409419	Get Quote

Introduction

BF-170, commercially known as Indion BF170, is a dry ion exchange resin primarily utilized in the purification of biodiesel.[1] Its principal function is the removal of impurities such as trace salts, soaps, and glycerin (glycerol) to ensure the final product meets requisite standards like ASTM or EU specifications for B100 biodiesel.[1] The resin also acts as a desiccant, removing residual water.[1] Understanding the binding (adsorption) capacity of **BF-170** for glycerol is critical for process optimization, determining the required resin volume, and predicting the lifespan of the resin bed in industrial applications.

This application note provides a detailed protocol for determining the glycerol binding capacity of **BF-170** resin in a laboratory setting. The methodology involves passing a glycerol solution of known concentration through a fixed amount of the resin and quantifying the glycerol concentration in the eluate.

Principle of Method

The binding capacity of **BF-170** for glycerol is determined by a column chromatography method. A solution containing a known concentration of glycerol is passed through a column packed with a pre-weighed amount of **BF-170** resin. The resin will adsorb glycerol from the solution. By measuring the glycerol concentration in the collected fractions (eluate), the point at which the resin becomes saturated and glycerol breaks through the column can be determined. The total amount of glycerol bound to the resin at saturation represents its binding capacity.



Materials and Reagents

3.1. Equipment

- Chromatography column (glass or appropriate plastic)
- Peristaltic pump or gravity feed setup
- Fraction collector (optional, manual collection is possible)
- Spectrophotometer or a suitable glycerol assay kit
- Analytical balance
- Standard laboratory glassware (beakers, graduated cylinders, volumetric flasks)

3.2. Reagents

- BF-170 (Indion BF170) resin
- Glycerol (analytical grade)
- Solvent (e.g., a non-polar solvent representative of biodiesel, such as refined vegetable oil or a model solvent like hexane, to prepare the glycerol solution)
- Reagents for glycerol quantification (e.g., enzymatic assay kit based on glycerol kinase and glycerol-3-phosphate oxidase, or a colorimetric method)[2][3]

Experimental Protocols

- 4.1. Preparation of Glycerol Standard Solutions
- Prepare a stock solution of glycerol (e.g., 10 g/L) in the chosen solvent.
- From the stock solution, prepare a series of standard solutions of known concentrations (e.g., 0.1, 0.5, 1, 2, 5, and 10 g/L) for generating a calibration curve for glycerol quantification.
- 4.2. Resin Preparation and Column Packing



- Weigh a precise amount of dry **BF-170** resin (e.g., 10 g).
- Carefully pack the weighed resin into the chromatography column. Ensure even packing to avoid channeling.
- Note the bed volume of the packed resin.

4.3. Glycerol Binding Assay

- Equilibrate the packed column by passing the pure solvent through the resin until the baseline reading for glycerol is stable (zero).
- Begin passing the glycerol stock solution (e.g., 10 g/L) through the column at a constant, controlled flow rate (e.g., 1 mL/min).
- Collect the eluate in fractions of a fixed volume (e.g., 5 mL).
- Continue collecting fractions until the glycerol concentration in the eluate is equal to the concentration of the inlet glycerol solution, indicating that the resin is saturated.

4.4. Quantification of Glycerol

- Measure the glycerol concentration in each collected fraction using a suitable analytical method (e.g., spectrophotometry with a glycerol assay kit).
- Generate a calibration curve using the standard glycerol solutions.
- Determine the glycerol concentration in each eluate fraction by comparing its reading to the calibration curve.

4.5. Calculation of Binding Capacity

- Plot the glycerol concentration in the eluate (C) versus the volume of eluate collected (V).
 This will generate a breakthrough curve.
- Calculate the total amount of glycerol that has passed through the column for each fraction.



- The area above the breakthrough curve represents the total amount of glycerol bound to the resin.
- The binding capacity (Q) of the BF-170 resin is calculated using the following formula:

Q (g/kg) = (Total glycerol in - Total glycerol out) / Mass of resin (kg)

Where:

- Total glycerol in = Concentration of inlet glycerol solution × Total volume passed through the column
- Total glycerol out = Sum of (Glycerol concentration in each fraction × Volume of each fraction)

Data Presentation

Table 1: Experimental Parameters

Parameter	Value
Mass of BF-170 Resin	10.0 g
Column Diameter	1.5 cm
Resin Bed Volume	15 mL
Glycerol Stock Concentration	10 g/L
Flow Rate	1 mL/min
Fraction Volume	5 mL

Table 2: Glycerol Breakthrough Data



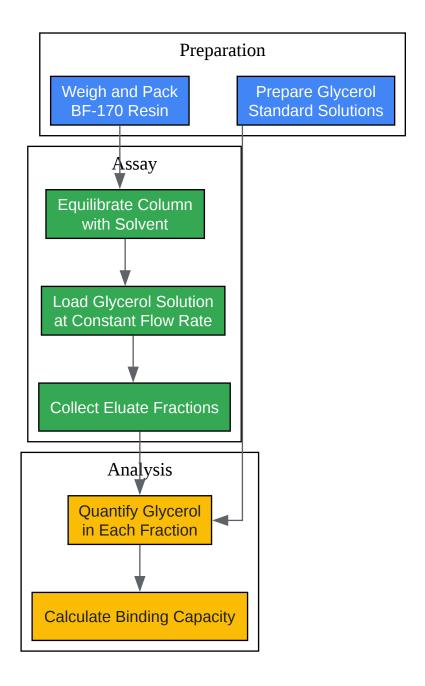
Fraction Number	Eluate Volume (mL)	Glycerol Concentration (g/L)
1	5	0.0
2	10	0.0
X	5X	(Concentration at breakthrough)
Υ	5Y	10.0

Table 3: Calculated Binding Capacity

Parameter	Value
Total Glycerol Passed (g)	[Calculated Value]
Total Glycerol Eluted (g)	[Calculated Value]
Total Glycerol Bound (g)	[Calculated Value]
Binding Capacity (g glycerol / kg resin)	[Final Calculated Value]

Visualizations

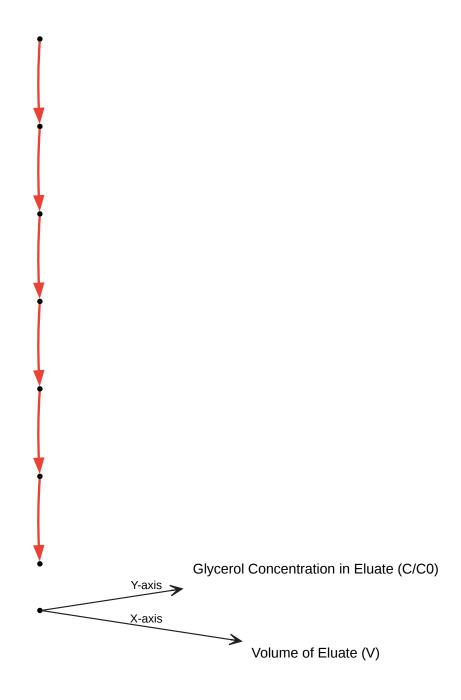






Saturation

Breakthrough Point



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